Technical Guide: 5-Pyridoxic Acid (Isopyridoxic Acid)

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Compound of Interest

Compound Name:	*5-Pyridoxic acid*
CAS No.:	*524-07-2*
Cat. No.:	*B1208528*

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Chemical Structure, Metabolic Distinction, and Analytical Profiling

Executive Summary

While 4-pyridoxic acid (4-PA) is universally recognized as the primary catabolite of Vitamin B6 (pyridoxine) in mammals, **5-pyridoxic acid** (5-PA)—often referred to as isopyridoxic acid—represents a distinct, less common structural isomer.[1][2] Its presence typically signals alternative oxidative pathways, often linked to microbial metabolism or specific synthetic degradation processes.

This guide provides a rigorous technical analysis of **5-pyridoxic acid**, distinguishing its chemical architecture from the major 4-PA metabolite. It details the physicochemical properties, synthesis pathways, and precise HPLC-fluorescence protocols required to resolve this isomer in complex biological matrices.

Part 1: Chemical Architecture & Physicochemical Properties

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Structural Identity and Nomenclature

The core distinction between the pyridoxic acid isomers lies in the site of oxidation on the pyridine ring. Standard Vitamin B6 metabolism oxidizes the hydroxymethyl group at position 4. In contrast, **5-pyridoxic acid** results from the oxidation of the hydroxymethyl group at position 5.

Feature	5-Pyridoxic Acid (Minor/Synthetic)	4-Pyridoxic Acid (Major Metabolite)
Common Name	5-Pyridoxic Acid; Isopyridoxic Acid	4-Pyridoxic Acid; Pyridoxic Acid
CAS Registry	524-07-2	82-82-6
IUPAC Name	3-hydroxy-4-(hydroxymethyl)-2-methylpyridine-5-carboxylic acid	3-hydroxy-5-(hydroxymethyl)-2-methylpyridine-4-carboxylic acid
Molecular Formula	$C_8H_9NO_4$	$C_8H_9NO_4$
Molecular Weight	183.16 g/mol	183.16 g/mol
Key Functional Group	Carboxyl (-COOH) at C5	Carboxyl (-COOH) at C4

Tautomerism and Lactonization

Like its 4-isomer, **5-pyridoxic acid** exists in equilibrium between its free acid and lactone forms. However, the kinetics of lactonization differ due to steric positioning.

- Lactone Form: 5-Pyridolactone (Isopyridolactone).
- Significance: The lactone form is often significantly more fluorescent than the free acid, a property exploited in high-sensitivity analytical detection.
- Stability: 5-PA is stable under acidic conditions but susceptible to photodegradation, necessitating light-protected handling (amber glassware).

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Part 2: Metabolic Pathways & Synthesis

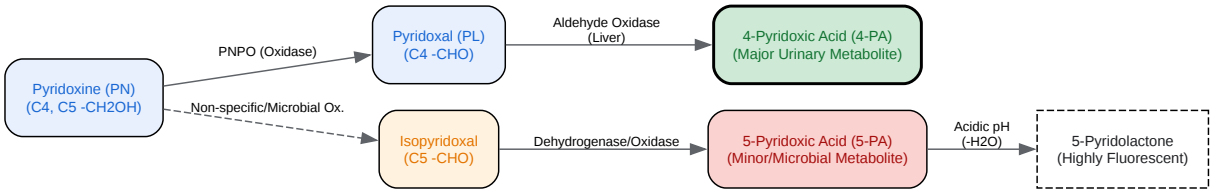
Differential Oxidation Pathways

In mammalian systems, the enzyme aldehyde oxidase (EC 1.2.3.1) primarily targets pyridoxal (the 4-formyl vitamer) to produce 4-PA. The formation of 5-PA requires the oxidation of isopyridoxal (the 5-formyl analogue), a reaction less common in human liver metabolism but observed in:

- Microbial Metabolism: Certain gut flora and soil bacteria (e.g., Pseudomonas, Mesorhizobium) possess oxidative enzymes capable of attacking the C5 position.
- Synthetic Degradation: 5-PA appears as an impurity or degradation product in pharmaceutical pyridoxine formulations exposed to non-specific oxidizing agents.

Visualization of Metabolic Divergence

The following diagram illustrates the bifurcation between the standard B6 catabolism (4-PA) and the minor/microbial pathway (5-PA).



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Figure 1: Divergent oxidative pathways of Pyridoxine. The solid path represents the dominant mammalian catabolism to 4-PA. The dashed path indicates the formation of 5-PA via Isopyridoxal, typically relevant in microbial systems or chemical degradation.

Part 3: Analytical Methodologies

Distinguishing 5-PA from 4-PA is critical in pharmacokinetic studies to avoid overestimating B6 catabolism. The following protocols utilize Cation-Exchange HPLC and Fluorescence

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Detection, which offer superior resolution over standard reversed-phase methods for these polar metabolites.

Protocol: Cation-Exchange HPLC for Isomer Separation

This method is optimized to separate 4-PA, 5-PA, and their lactones based on subtle pKa differences.

Reagents & Mobile Phase:

- Column: Strong Cation Exchange (SCX) (e.g., Whatman Partisil 10 SCX, 250 x 4.6 mm).
- Mobile Phase A: 0.02 M Ammonium Phosphate, pH 2.0.
- Mobile Phase B: 0.5 M Ammonium Phosphate, pH 2.0.
- Flow Rate: 1.0 mL/min.
- Temperature: 25°C.

Detection Parameters:

- Excitation: 320 nm
- Emission: 420 nm
- Note: Both 4-PA and 5-PA are naturally fluorescent, but their quantum yields differ. 5-PA lactone exhibits intense fluorescence at similar wavelengths.

Step-by-Step Workflow:

- Sample Prep: Acidify plasma/urine sample with 0.6 M Perchloric Acid (1:1 v/v) to precipitate proteins.
- Centrifugation: Spin at 10,000 x g for 10 minutes at 4°C.
- Lactonization (Optional but Recommended for 5-PA): Heat an aliquot of the supernatant at 100°C for 15 minutes. This converts 5-PA to 5-pyridolactone, sharpening the peak and increasing fluorescence intensity.

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- Injection: Inject 20–50 µL of the supernatant.
- Elution Profile:
  - 4-Pyridoxic Acid:[1][2][3][4][5][6][7][8] Elutes early (weak retention on SCX at pH 2).
  - **5-Pyridoxic Acid**:[1][9][10][3][4][5][8][11][12] Elutes later due to differential protonation of the pyridine nitrogen relative to the carboxyl position.

Quantitative Data Summary

The following table contrasts the retention and detection characteristics.

Parameter	4-Pyridoxic Acid (4-PA)	5-Pyridoxic Acid (5-PA)
Retention (RP-HPLC)	Moderate (Ion-pairing required)	Similar to 4-PA (Co-elution risk)
Retention (SCX-HPLC)	Weak (k' < 2)	Stronger (k' > 3)
Fluorescence (pH 7)	High (Ex 320 / Em 425 nm)	Moderate
Lactone Fluorescence	High	Very High
Major Interference	Pyridoxal (if not reduced)	4-PA (if not resolved)

Part 4: Clinical & Research Applications[13]

Biomarker Specificity

- Renal Function: In clinical diagnostics, "pyridoxic acid" almost exclusively refers to 4-PA. Elevated 4-PA is a marker of renal insufficiency as it is cleared by the kidneys.
- Interference Warning: Researchers studying novel B6 analogs or bacterial infections must verify that their assay does not cross-react with 5-PA. If a "pyridoxic acid" peak appears with unusual retention times or kinetic behavior, consider 5-PA presence.

Drug Development (Prodrug Analysis)

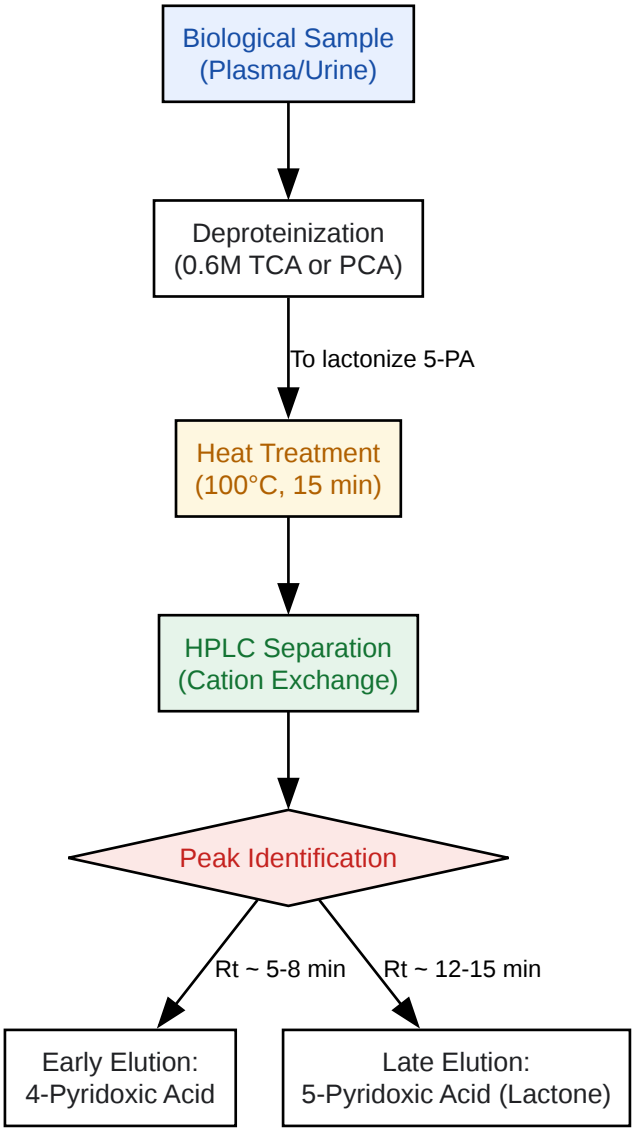
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In the development of B6-based prodrugs (e.g., L-DOPA-B6 conjugates), non-specific hydrolysis may release isopyridoxal or 5-PA.

- Protocol: Use the SCX-HPLC method described above to screen stability samples.
- Limit of Quantitation (LOQ): Target <10 nM to detect trace degradation into the 5-PA pathway.

Analytical Workflow Diagram

The following Graphviz diagram outlines the decision tree for identifying 5-PA in a biological sample.



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Figure 2: Analytical workflow for the discrimination of Pyridoxic Acid isomers. The heat treatment step is crucial for converting 5-PA to its highly fluorescent lactone form for sensitive detection.

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